

Application Notes and Protocols: High-Throughput Screening Assays for PIN1 Inhibitors

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Compound of Interest

Compound Name: *PIN1 inhibitor 6*

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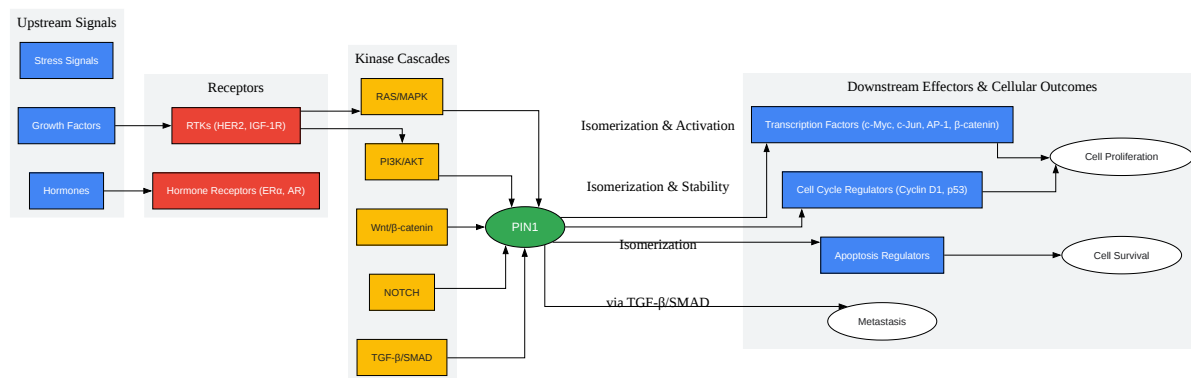
Introduction

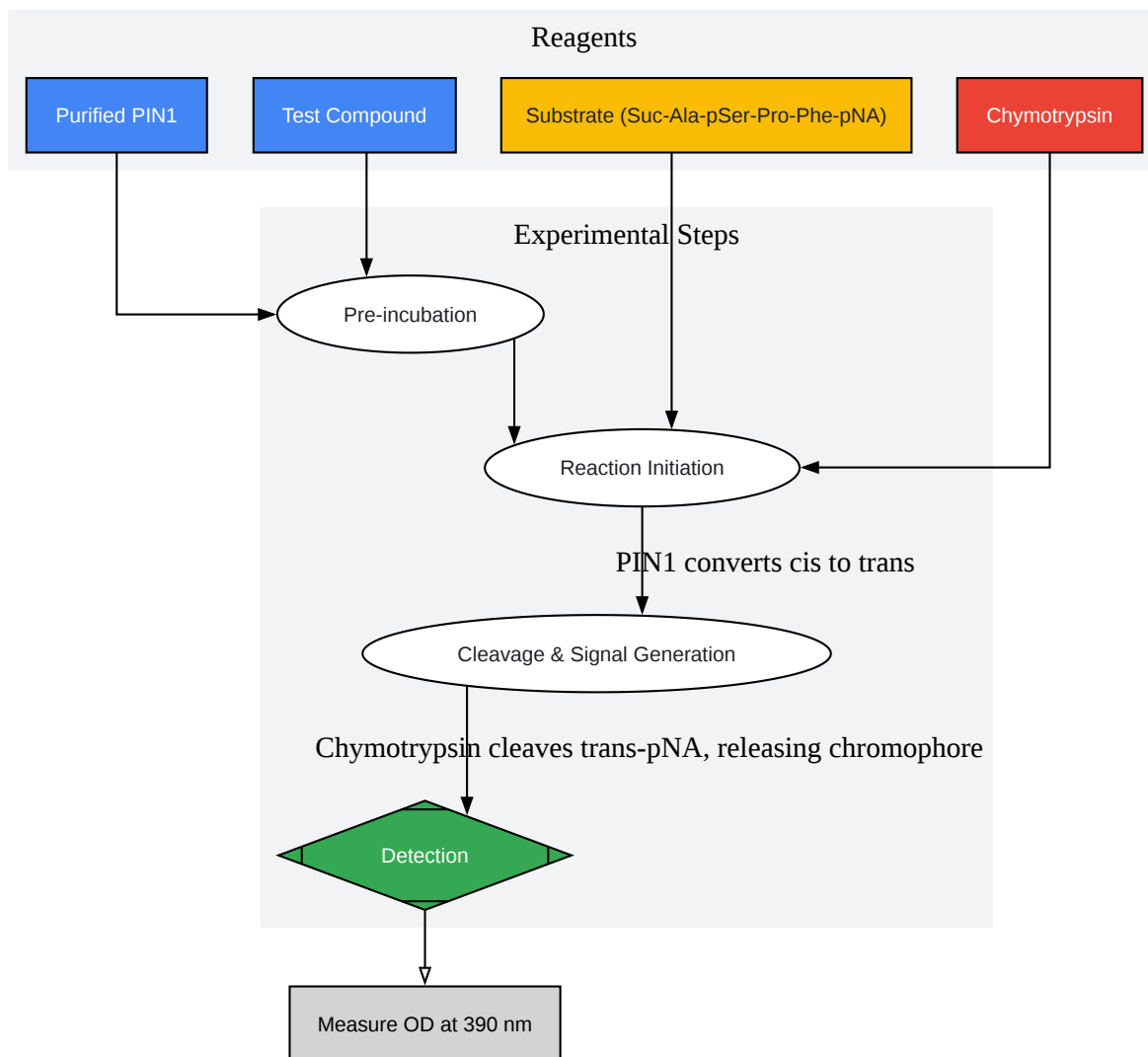
Peptidyl-prolyl cis-trans isomerase NIMA-interacting 1 (PIN1) is a critical enzyme that regulates the conformation of proteins following phosphorylation on serine or threonine residues preceding a proline (pSer/Thr-Pro motifs).[1] This conformational change, catalyzed by PIN1, can profoundly impact protein function, stability, and subcellular localization.[1] Overexpression of PIN1 is implicated in numerous human cancers, where it promotes oncogenic pathways by activating oncogenes and inactivating tumor suppressors.[1][2] Consequently, PIN1 has emerged as a promising therapeutic target for novel anticancer drug development.[3][4]

These application notes provide an overview of and detailed protocols for high-throughput screening (HTS) assays designed to identify and characterize inhibitors of PIN1. The methodologies described include both biochemical and cell-based approaches suitable for large-scale screening of compound libraries.

PIN1 Signaling Pathways

PIN1 exerts its influence by modulating a multitude of signaling pathways central to cell proliferation, survival, and differentiation. Its activity can amplify oncogenic signals and contribute to therapeutic resistance. Below are key signaling pathways regulated by PIN1.





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References

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